

Essential Safety and Operational Guide for Handling 1,4-Diamino-2-butene

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Compound of Interest

Compound Name: 1,4-Diamino-2-butene

Cat. No.: B105672

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1,4-Diamino-2-butene**. It includes detailed operational and disposal plans with step-by-step procedures to ensure laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

1,4-Diamino-2-butene is a hazardous chemical that requires strict safety protocols. It is harmful if swallowed, toxic in contact with skin, causes severe skin burns and eye damage, and is fatal if inhaled.^[1] Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a face shield should be worn where there is a potential for splashing.[2] In situations with low splash potential, safety glasses with side shields may be sufficient.[2]	To protect against severe eye damage and irritation.[3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[4][5] Long-sleeved clothing or a lab coat is essential.[6] For tasks with a higher risk of exposure, consider hooded coveralls.[7]	The chemical is toxic in contact with skin and can cause severe burns.[1]
Respiratory Protection	Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling dust or vapors. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[3][6]	Inhalation of 1,4-Diamino-2-butene can be fatal.[1]
Footwear	Safety footwear that covers and protects the entire foot should be worn in areas where chemicals are handled or stored.[7] Perforated shoes, sandals, or similar footwear are not permitted.[7]	To protect against spills and accidental exposure.

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,4-Diamino-2-butene** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **1,4-Diamino-2-butene**

Property	Value
Molecular Formula	C4H10N2
Molecular Weight	86.14 g/mol
Appearance	Liquid
Melting Point/Range	25 - 28 °C (77 - 82 °F)
Boiling Point/Range	158 - 160 °C (316 - 320 °F)
Density	0.877 g/mL at 25 °C (77 °F)
Solubility	Soluble in water[4]
pH	10.45 - 11.86
Partition Coefficient	log Pow: -0.84 at 25 °C (77 °F)

Step-by-Step Handling and Storage Protocol

Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4][6]
- Work exclusively in a well-ventilated area, preferably under a chemical fume hood.
- Don all required PPE as outlined in Table 1 before handling the chemical.

Handling:

- Avoid all direct contact with the substance. Do not get it in your eyes, on your skin, or on your clothing.[4][5]

- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[1]
- When transferring the material, use spark-proof tools and explosion-proof equipment. Ground and bond containers to prevent static discharge.[5]
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling the chemical.

Storage:

- Store in a tightly closed, original container in a dry, cool, and well-ventilated place.[4]
- Keep the container locked up or in an area accessible only to qualified or authorized personnel.
- Do not store in metal containers as the substance may be corrosive to metals.
- Keep away from heat, sparks, open flames, and other ignition sources.[1]

Emergency Procedures

In case of exposure:

- Inhalation: Move the person to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. Call a physician immediately.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist immediately.[8]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician immediately.[1]
[8]

In case of a spill:

- Evacuate the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Cover drains to prevent the substance from entering them.[9]
- For liquid spills, absorb with an inert material such as sand, sawdust, or a universal binder.[6][8]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[6]
- Clean the affected area thoroughly.

Disposal Plan

Chemical waste must be disposed of in accordance with all local, regional, and national regulations.[9][10]

- Waste Material: Do not mix with other waste. Leave chemicals in their original containers.[9]
- Contaminated Packaging: Handle uncleaned containers as you would the product itself.[9]
- Disposal: Dispose of the chemical waste and containers at an approved waste disposal plant.[4]

Workflow for Handling 1,4-Diamino-2-butene

The following diagram illustrates the logical workflow for the safe handling of **1,4-Diamino-2-butene**.

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